Spectroscopic Unveiling of 3-(2-Fluorophenoxy)benzyl Bromide: A Technical Guide

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Compound of Interest

Compound Name:	*3-(2-Fluorophenoxy)benzyl Bromide*
CAS No.:	*242812-04-0*
Cat. No.:	*B1301884*

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Introduction

3-(2-Fluorophenoxy)benzyl bromide is a versatile building block in medicinal chemistry and organic synthesis, prized for its unique combination of a reactive benzylic bromide and a fluorinated phenoxy moiety.[1] This structure is instrumental in the synthesis of novel pharmaceutical candidates and agrochemicals, where the fluorine atom can enhance metabolic stability and bioavailability.[1] A thorough understanding of its spectroscopic characteristics is paramount for reaction monitoring, quality control, and structural confirmation. This guide provides an in-depth analysis of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **3-(2-Fluorophenoxy)benzyl bromide**, grounded in fundamental principles and data from analogous structures.

Chemical Structure and Key Features

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Molecular Formula: $C_{13}H_{10}BrFO$[1]

Molecular Weight: 281.12 g/mol [1]

CAS Number: 242812-04-0[1]

The molecule consists of a benzyl bromide core substituted at the 3-position with a 2-fluorophenoxy group. This arrangement dictates a complex and informative spectroscopic fingerprint.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of molecular structure elucidation in organic chemistry. For **3-(2-Fluorophenoxy)benzyl bromide**, both ^{1}H and ^{13}C NMR will provide critical information about the electronic environment of each proton and carbon atom.

^{1}H NMR Spectroscopy: A Proton's Perspective

Predicted ^{1}H NMR Data (500 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.40 - 7.00	m	8H	Aromatic Protons
~4.50	s	2H	$-CH_2Br$

Expertise & Experience: Interpreting the ^{1}H NMR Spectrum

The aromatic region of the ^{1}H NMR spectrum is anticipated to be complex due to the presence of two substituted benzene rings and the influence of both the fluorine and the ether linkage. The protons on the benzyl ring and the fluorophenoxy ring will exhibit distinct chemical shifts and coupling patterns. The benzylic protons ($-CH_2Br$) are expected to appear as a sharp singlet around 4.50 ppm. This downfield shift is a direct consequence of the deshielding effect of the adjacent electronegative bromine atom. The integration of this signal will definitively correspond to two protons.

Trustworthiness: Self-Validating Protocol for ^{1}H NMR Acquisition

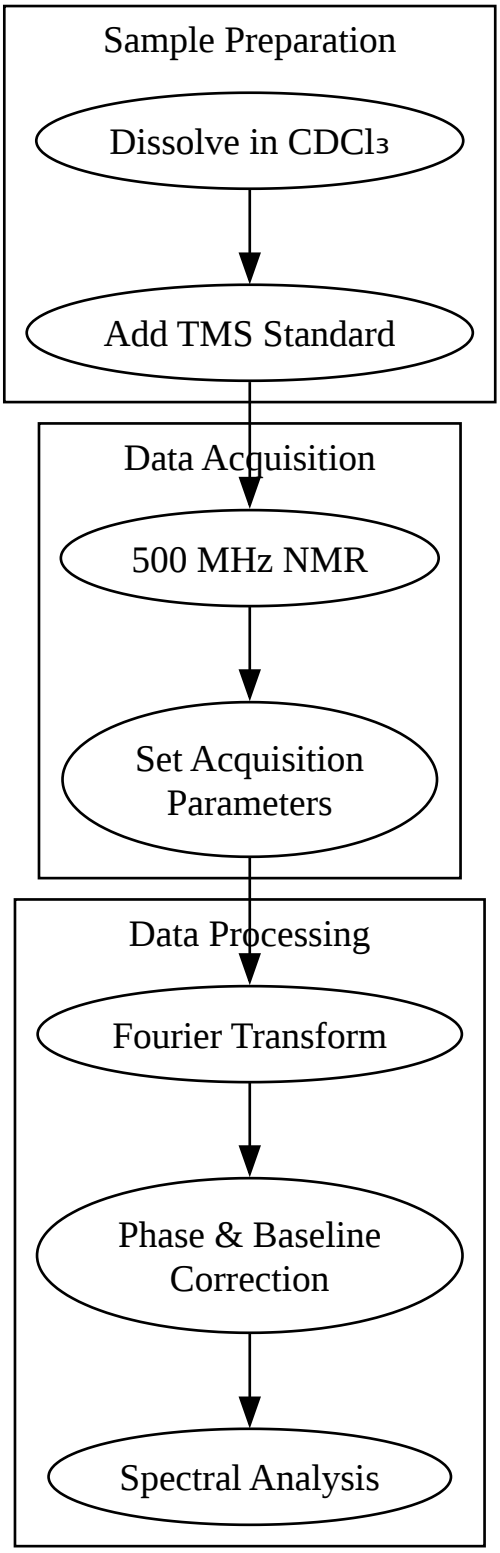
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A robust ^{1}H NMR analysis hinges on proper sample preparation and instrument parameterization.

Experimental Protocol:

- Sample Preparation: Dissolve approximately 5-10 mg of **3-(2-Fluorophenoxy)benzyl bromide** in ~0.7 mL of deuterated chloroform ($CDCl_3$). $CDCl_3$ is a common choice due to its excellent dissolving power for many organic compounds and its single, well-characterized residual peak at 7.26 ppm.
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing (δ = 0.00 ppm).
- Instrumentation: Acquire the spectrum on a 500 MHz (or higher) NMR spectrometer.
- Acquisition Parameters:
  - Pulse Sequence: A standard single-pulse sequence is sufficient.
  - Acquisition Time: ~2-3 seconds.
  - Relaxation Delay: 1-2 seconds.
  - Number of Scans: 8-16 scans to ensure a good signal-to-noise ratio.
- Data Processing: Apply a Fourier transform to the acquired free induction decay (FID), followed by phase and baseline correction.

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^{13}C NMR Spectroscopy: The Carbon Skeleton

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Predicted ^{13}C NMR Data (125 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Assignment
~150 - 115	Aromatic Carbons
~33	-CH_2Br

Expertise & Experience: Deciphering the ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will display a number of signals in the aromatic region (115-150 ppm), corresponding to the 12 unique carbon atoms of the two benzene rings. The carbon atom attached to the fluorine will exhibit a large one-bond C-F coupling constant, which can be a key diagnostic feature. The benzylic carbon (-CH_2Br) is expected to have a chemical shift of around 33 ppm, influenced by the attached bromine.

Trustworthiness: Self-Validating Protocol for ^{13}C NMR Acquisition

Experimental Protocol:

- Sample Preparation: Use the same sample prepared for ^{1}H NMR.
- Instrumentation: Acquire the spectrum on a 125 MHz (or corresponding frequency for the available spectrometer) NMR spectrometer.
- Acquisition Parameters:
  - Pulse Sequence: A standard proton-decoupled pulse sequence (e.g., zgpg30) is used to simplify the spectrum to single lines for each carbon.
  - Acquisition Time: ~1-2 seconds.
  - Relaxation Delay: 2-5 seconds.
  - Number of Scans: A higher number of scans (e.g., 1024 or more) is typically required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.

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- Data Processing: Similar to ^{1}H NMR, the data is processed with a Fourier transform, phasing, and baseline correction.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective technique for identifying the functional groups present in a molecule.

Predicted IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Assignment
3100-3000	Medium	Aromatic C-H Stretch
1600-1450	Medium-Strong	Aromatic C=C Stretch
1250-1200	Strong	Aryl-O-C Stretch (Asymmetric)
1100-1000	Strong	Aryl-O-C Stretch (Symmetric)
1250-1150	Medium	C-H Wag (-CH_2Br)[2]
690-515	Medium-Strong	C-Br Stretch[2]

Expertise & Experience: Interpreting the IR Spectrum

The IR spectrum of **3-(2-Fluorophenoxy)benzyl bromide** will be characterized by several key absorptions. The aromatic C-H stretching vibrations will appear just above 3000 cm^{-1}, while the characteristic aromatic C=C stretching bands will be observed in the 1600-1450 cm^{-1} region. A strong, prominent band corresponding to the asymmetric aryl-O-C (ether) stretching is expected around 1250-1200 cm^{-1}. The C-Br stretching vibration will be found in the fingerprint region, typically between 690 and 515 cm^{-1}.[2]

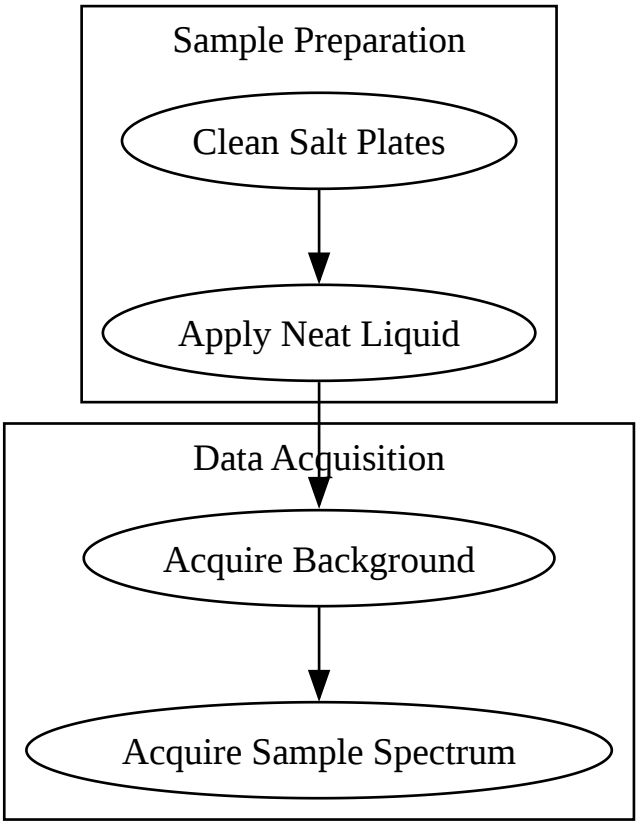
Trustworthiness: Self-Validating Protocol for IR Acquisition (Neat Liquid)

As **3-(2-Fluorophenoxy)benzyl bromide** is a liquid at room temperature, a neat sample can be analyzed directly.

Experimental Protocol:

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- Sample Preparation: Place a single drop of the neat liquid sample between two polished salt plates (e.g., NaCl or KBr).[3][4]
- Background Spectrum: Acquire a background spectrum of the clean, empty salt plates to subtract any atmospheric or instrumental interferences.
- Sample Spectrum: Place the salt plates with the sample in the spectrometer and acquire the spectrum.
- Data Analysis: The resulting spectrum will show the absorption bands of the sample.



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Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity. Electron Ionization (EI) is a common technique for the analysis of relatively small, volatile organic molecules.[5][6]

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Predicted Mass Spectrum (Electron Ionization)

m/z	Interpretation
280/282	Molecular Ion (M^+) peak (due to ^{79}Br and ^{81}Br isotopes)
201	$[M - Br]^+$
185	$[M - CH_2Br]^+$
91	$[C_7H_7]^+$ (Tropylium ion)

Expertise & Experience: Understanding the Fragmentation

In an EI mass spectrometer, high-energy electrons bombard the molecule, causing it to ionize and fragment. The molecular ion peak (M^+) for **3-(2-Fluorophenoxy)benzyl bromide** is expected at m/z 280 and 282, with roughly equal intensity, due to the natural isotopic abundance of bromine (^{79}Br and ^{81}Br). A common and significant fragmentation pathway for benzyl bromides is the loss of the bromine radical, which would result in a prominent peak at m/z 201. Another likely fragmentation is the cleavage of the C-C bond between the benzyl group and the phenoxy moiety, leading to various fragment ions. The tropylium ion at m/z 91 is a very common and stable fragment in the mass spectra of benzyl-containing compounds.[7]

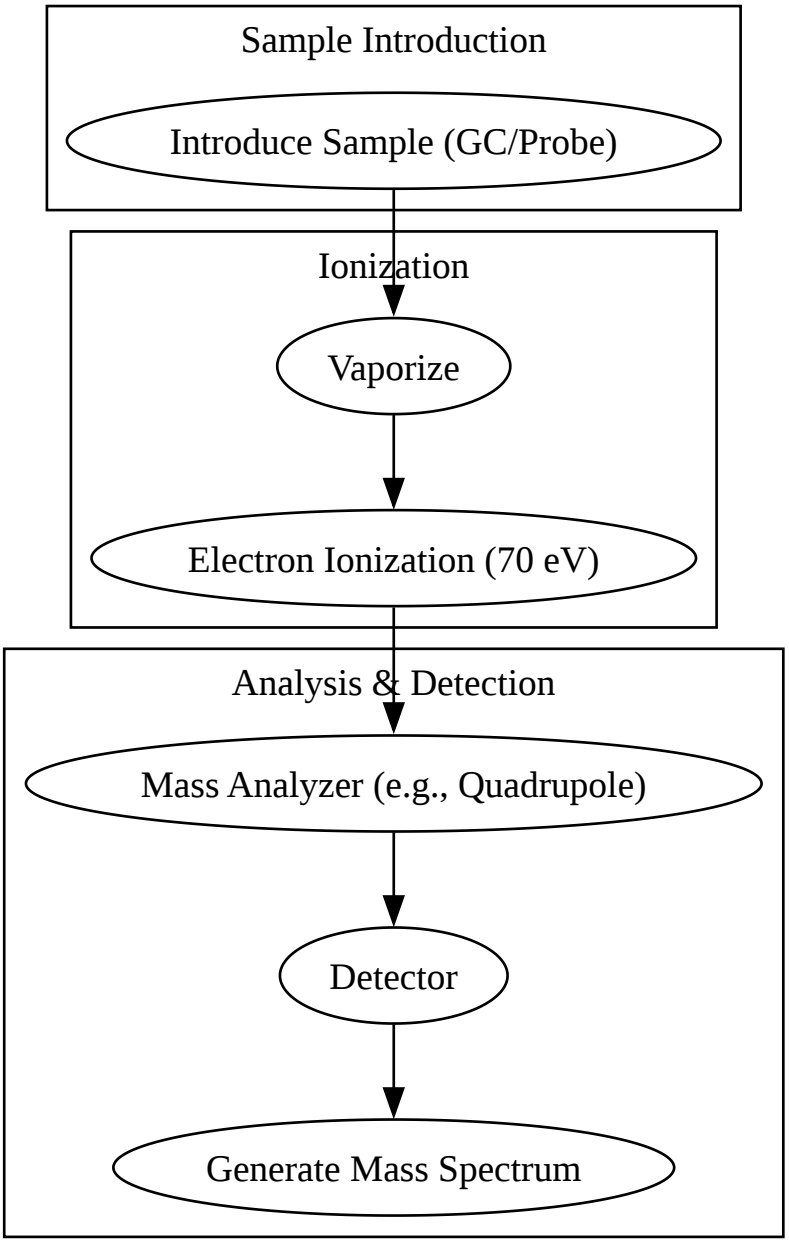
Trustworthiness: Self-Validating Protocol for EI-MS Acquisition

Experimental Protocol:

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC-MS).
- Ionization: The sample is vaporized and then ionized in the source using a beam of 70 eV electrons.[6][8] This standard energy allows for reproducible fragmentation patterns that can be compared to spectral libraries.
- Mass Analysis: The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).

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- Detection: The separated ions are detected, and a mass spectrum is generated.



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Conclusion

The combination of NMR, IR, and MS provides a comprehensive spectroscopic profile of **3-(2-Fluorophenoxy)benzyl bromide**. This guide has outlined the expected data and the robust experimental protocols necessary for their acquisition and interpretation. By understanding

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these spectroscopic signatures, researchers can confidently utilize this important chemical intermediate in their synthetic endeavors, ensuring the integrity and purity of their target molecules.

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